

physical properties of 1-methoxycyclohexene (boiling point, density)

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Compound of Interest

Compound Name: 1-Methoxycyclohexene

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Physical Properties of 1-Methoxycyclohexene: A Technical Guide

This guide provides a detailed overview of the key physical properties of **1-methoxycyclohexene**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who require precise and reliable data for their work. The information is presented in a clear, structured format, including experimental protocols and a visual representation of the experimental workflow.

Core Physical Properties

1-Methoxycyclohexene is a colorless liquid with a fruity odor, commonly used in organic synthesis.^[1] Its fundamental physical characteristics are crucial for its handling, application, and the design of synthetic routes.

Data Summary

The essential physical properties of **1-methoxycyclohexene** are summarized in the table below for quick reference.

Physical Property	Value	Units	Conditions
Boiling Point	165.3	°C	at 760 mmHg[1]
Density	0.89	g/cm ³	Not Specified

Experimental Protocols

Accurate determination of physical properties is paramount in chemical research. The following sections detail standard laboratory procedures for measuring the boiling point and density of a liquid compound such as **1-methoxycyclohexene**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[2] For accurate measurements, especially with small sample volumes, the micro-reflux method is commonly employed.[3][4]

Apparatus:

- Small test tube (e.g., 150 mm diameter)[3][4]
- Thermometer
- Heating block or oil bath[2][3]
- Hot plate with magnetic stirrer
- Small magnetic stirring bar[3][4]
- Clamps and stand
- Pasteur pipette[3][4]

Procedure:

- Add approximately 0.5 mL of **1-methoxycyclohexene** and a small magnetic stirring bar to the test tube using a Pasteur pipette.[3][4]

- Place the test tube in the heating block on the hot plate stirrer and secure it with a clamp.[3]
[4]
- Position the thermometer inside the test tube so that the bulb is about 1 cm above the liquid's surface.[3][4]
- Turn on the stirrer to ensure gentle mixing.[3][4]
- Begin heating the sample and observe for boiling, indicated by the formation of bubbles, and the condensation of vapor on the test tube walls (refluxing).[3][4]
- The temperature at which a stable ring of condensing liquid is observed corresponds to the boiling point of the sample. Record this temperature.[3]
- It is crucial to heat the sample gently to avoid boiling it dry, especially for liquids with lower boiling points.[4]

Determination of Density

Density is a fundamental property defined as the mass of a substance per unit volume.[5] A straightforward and accurate method for determining the density of a liquid involves measuring its mass and volume.

Apparatus:

- Graduated cylinder (e.g., 10 mL or 25 mL)[5][6]
- Electronic balance[6]
- Pipette or dropper[7]

Procedure:

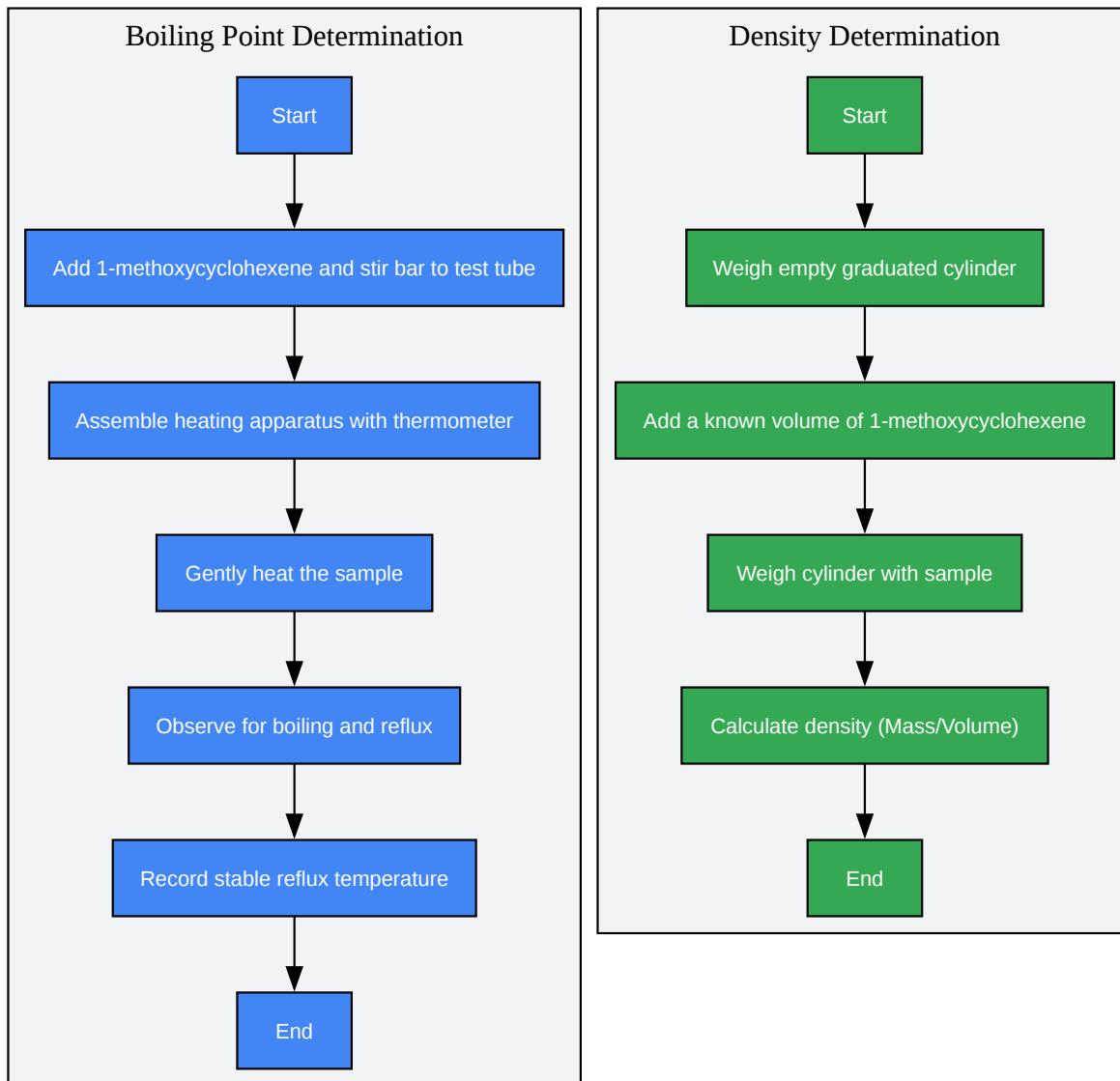
- Place a clean, dry graduated cylinder on the electronic balance and tare the balance to zero.
[8]
- Carefully transfer a known volume of **1-methoxycyclohexene** (e.g., 10 mL) into the graduated cylinder. Read the volume from the bottom of the meniscus at eye level to

minimize parallax error.[5][6]

- Record the precise volume of the liquid.
- Place the graduated cylinder containing the liquid back on the electronic balance and record the mass.
- Calculate the density using the formula: Density = Mass / Volume.[5][9]
- For improved accuracy, this procedure can be repeated multiple times, and the average density can be calculated.[6]

Experimental Workflow Visualization

The logical flow of the experimental procedures for determining the boiling point and density of **1-methoxycyclohexene** is illustrated in the following diagram.

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Workflow for Determining Physical Properties

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